

# A Comprehensive Safety and Handling Guide for 2-Bromo-4-nitrobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-nitrobenzoic acid

Cat. No.: B018962

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical reagents is fundamental. This technical guide provides an in-depth overview of the safety data for **2-Bromo-4-nitrobenzoic acid** (CAS RN: 16426-64-5), a key intermediate in organic synthesis, particularly in the development of pharmaceuticals like Bicalutamide.<sup>[1][2]</sup> Adherence to the following procedures is crucial for ensuring a safe laboratory environment.

## Physicochemical Properties

**2-Bromo-4-nitrobenzoic acid** is a white to yellow crystalline powder.<sup>[1][2][3]</sup> Its key physical and chemical properties are summarized below, providing essential data for experimental design and safety considerations.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO <sub>4</sub>	[1][3][4][5]
Molecular Weight	246.01 g/mol	[1][4][5]
Melting Point	165 - 171 °C	[1][2][6]
Purity	>98.0% (GC)	[1][3]
Appearance	White to yellow powder/crystal	[1][2][3]
Solubility	Soluble in methanol, limited in water.	[1][7]
pKa (predicted)	~1.98	[1]
Density (estimated)	~2.0176 g/cm <sup>3</sup>	[1]

## Hazard Identification and Classification

**2-Bromo-4-nitrobenzoic acid** is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[4][8]

Hazard Classification	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Source:[2][4][8][9]

GHS Pictogram:

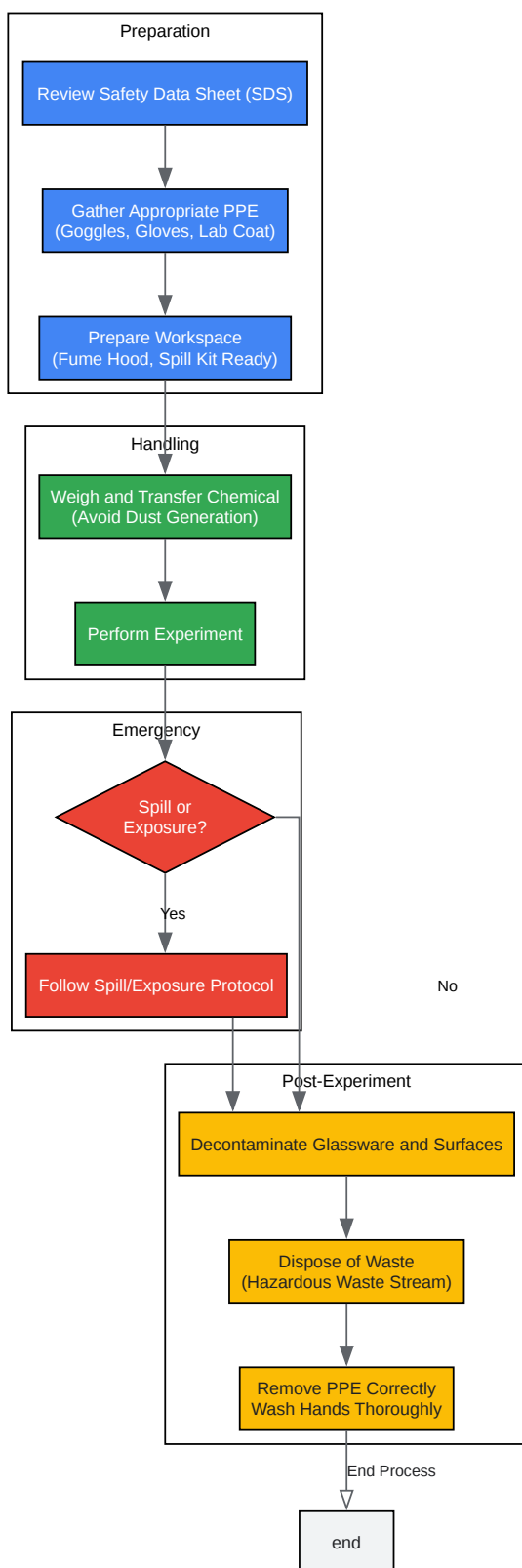
Signal Word: Warning[2][4]

## Experimental Protocols and Procedures

While detailed protocols for toxicological testing are not publicly available, the following sections outline the established procedures for safe handling, emergency response, and disposal, which are critical for laboratory practice.

## Safe Handling Workflow

Proper handling is the first line of defense against chemical exposure. The following workflow outlines the necessary steps for safely managing **2-Bromo-4-nitrobenzoic acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Bromo-4-nitrobenzoic acid**.

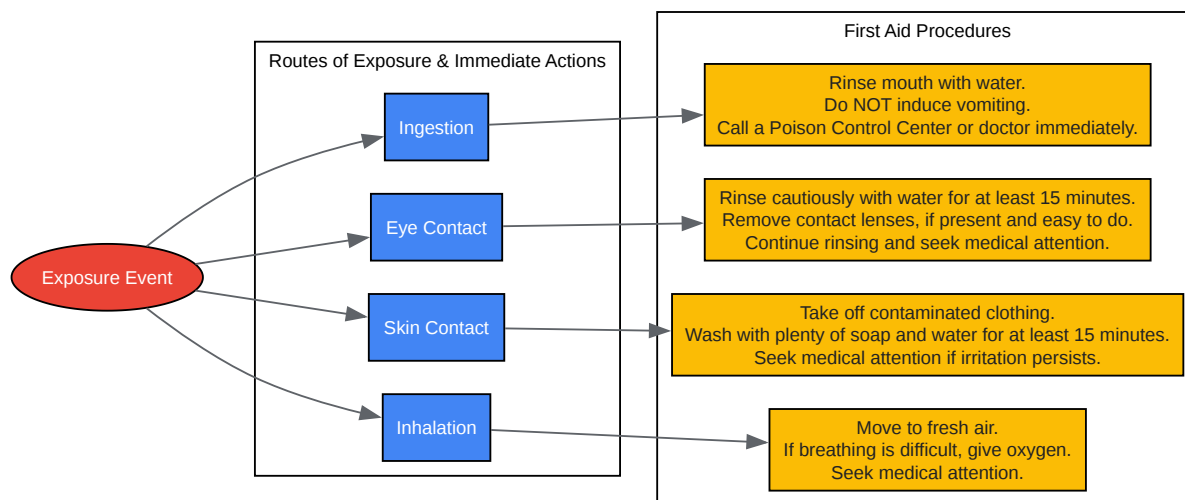
## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to minimize exposure.

Control	Specification	Rationale
Engineering Controls	Handle in a well-ventilated place, preferably a fume hood. Ensure eyewash stations and safety showers are readily accessible.	To minimize inhalation of dust and provide immediate decontamination facilities.[4][10][11]
Eye/Face Protection	Tightly fitting safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133.	To prevent contact with eyes, which can cause serious irritation.[4][11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	To avoid direct skin contact and subsequent irritation.[4][11]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if dust is generated and engineering controls are insufficient.	To prevent inhalation, which may cause respiratory tract irritation.[11]

## First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is critical.



[Click to download full resolution via product page](#)

Caption: First aid procedures for exposure to **2-Bromo-4-nitrobenzoic acid**.

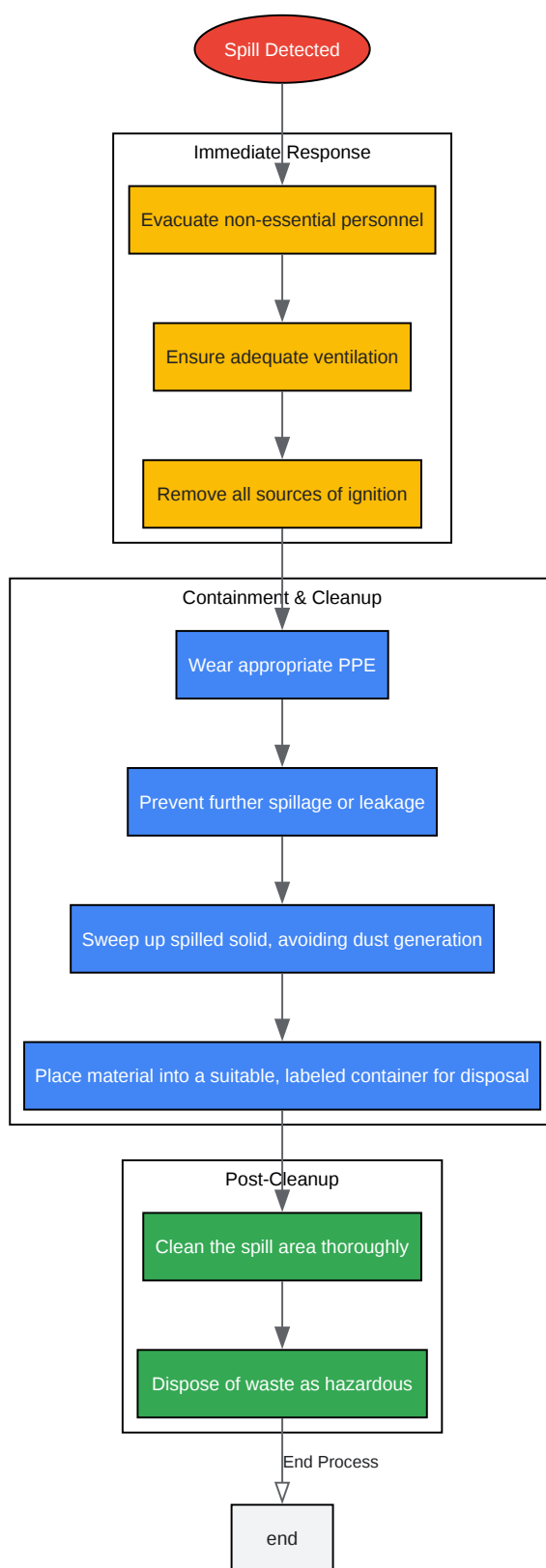
Sources for First Aid Measures:[4][9][10][12][13]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4] A water spray can also be used to suppress vapors.[14][15]
- Specific Hazards: The compound is combustible.[15] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides, and hydrogen halides.[9][13][14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][10][14]

## Accidental Release Measures (Spill Management)

A systematic approach is required to manage spills and prevent environmental contamination.



[Click to download full resolution via product page](#)

Caption: Spill management workflow for **2-Bromo-4-nitrobenzoic acid**.

Sources for Spill Management:[4][11][13][15]

## Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[10]
- Chemical Stability: Stable under recommended storage conditions.[10]
- Conditions to Avoid: Avoid dust formation, heat, and sources of ignition.[4][10][14]
- Incompatible Materials: Strong oxidizing agents.[10][14]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen halides.[13][14]

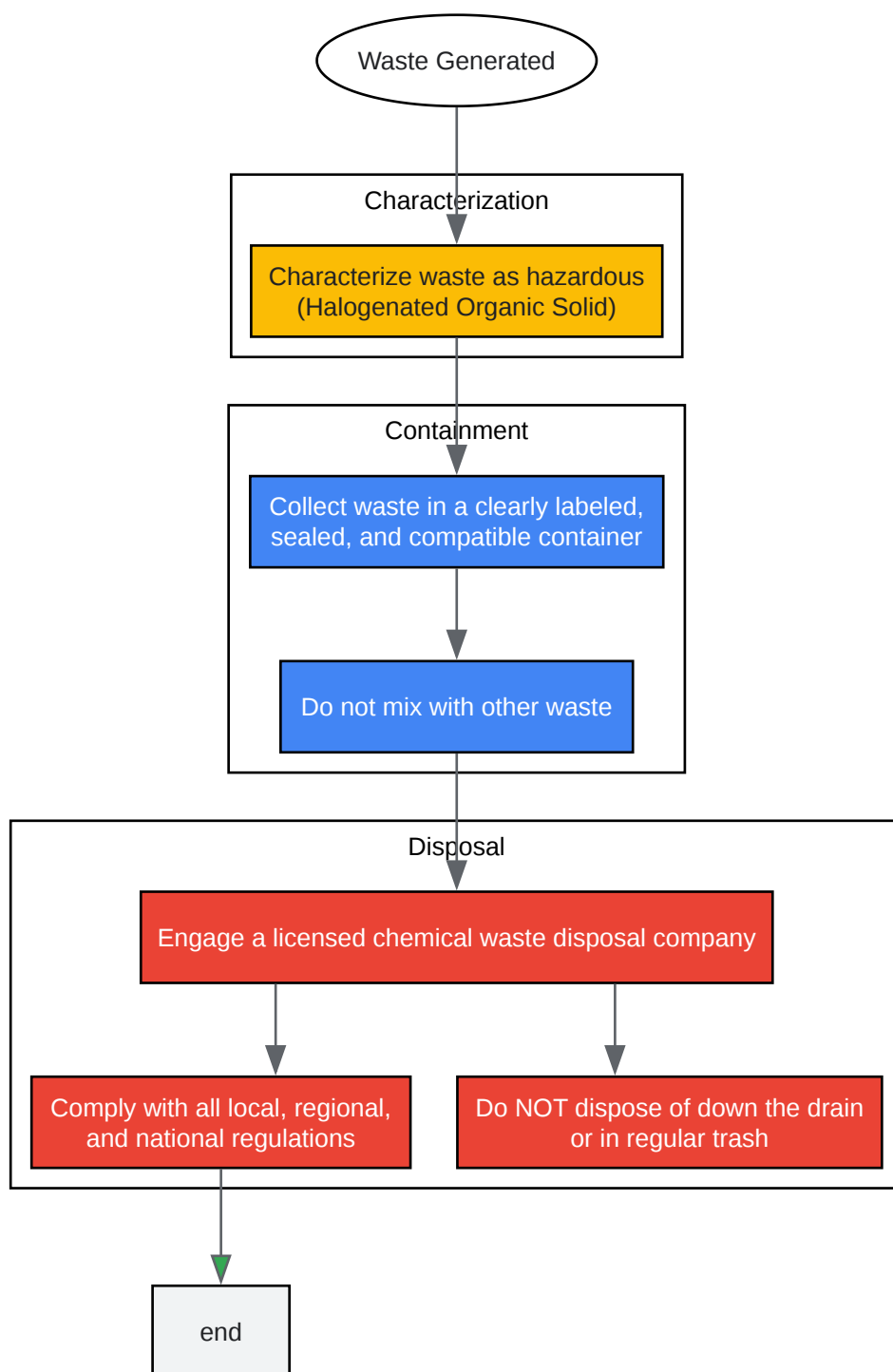
## Toxicological Information

- Acute Toxicity: No specific quantitative data (e.g., LD50) is available in the provided search results. It is classified as causing skin, eye, and respiratory irritation based on its GHS hazard statements.[4][15]
- Germ Cell Mutagenicity: Some sources suggest it is suspected of causing genetic defects.[15][16]
- Carcinogenicity: May be suspected of causing cancer.[15][16]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[15]

Note: The toxicological properties have not been thoroughly investigated. It should be handled with the caution appropriate for a potentially hazardous substance.[15][17]

## Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle to ensure environmental safety and regulatory compliance.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **2-Bromo-4-nitrobenzoic acid**.

Sources for Disposal Considerations:[\[4\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)[\[15\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-nitrobenzoic Acid|CAS 16426-64-5 [benchchem.com]
- 2. 2-Bromo-4-nitrobenzoic Acid | 16426-64-5 | TCI AMERICA [tcichemicals.com]
- 3. 2-Bromo-4-nitrobenzoic Acid | CymitQuimica [cymitquimica.com]
- 4. 2-BROMO-4-NITROBENZOIC ACID - Safety Data Sheet [chemicalbook.com]
- 5. 2-Bromo-4-nitrobenzoic acid | C<sub>7</sub>H<sub>4</sub>BrNO<sub>4</sub> | CID 313534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Bromo-4-nitrobenzoic acid | 16426-64-5 | FB30036 [biosynth.com]
- 7. CAS 16426-64-5: 2-bromo-4-Nitrobenzoic acid | CymitQuimica [cymitquimica.com]
- 8. benchchem.com [benchchem.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. aksci.com [aksci.com]
- 14. fishersci.com [fishersci.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. ECHA CHEM [chem.echa.europa.eu]
- 17. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Comprehensive Safety and Handling Guide for 2-Bromo-4-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018962#2-bromo-4-nitrobenzoic-acid-safety-data-sheet-sds-information]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)